

# Niobium Trifluoride: A Technical Overview

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## Compound of Interest

Compound Name: *Niobium trifluoride*

Cat. No.: *B094012*

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**Niobium trifluoride** ( $\text{NbF}_3$ ) is an inorganic compound of niobium and fluorine. With the niobium atom in the +3 oxidation state, this blue crystalline solid presents unique properties and potential for various applications, although it remains a less-studied member of the niobium halide family compared to its pentavalent counterpart, niobium pentafluoride ( $\text{NbF}_5$ ). This technical guide provides a comprehensive review of the available literature on **niobium trifluoride**, focusing on its synthesis, properties, and structural characteristics.

## Core Properties

A summary of the fundamental physical and chemical properties of **niobium trifluoride** is presented below.

Property	Value
Chemical Formula	NbF <sub>3</sub>
CAS Number	15195-53-6
Appearance	Blue crystalline solid
Oxidation State of Nb	+3
Density	4200 kg/m <sup>3</sup>
Crystal Structure	Cubic
Space Group	Pm-3m
Nb-F Bond Length	2.10 Å

## Synthesis

The primary method reported for the synthesis of **niobium trifluoride** is the thermal disproportionation of niobium tetrafluoride (NbF<sub>4</sub>).

## Experimental Protocol: Thermal Disproportionation of Niobium Tetrafluoride

While detailed experimental procedures are not extensively documented in the literature, the fundamental principle involves heating niobium tetrafluoride under vacuum.

Reaction:

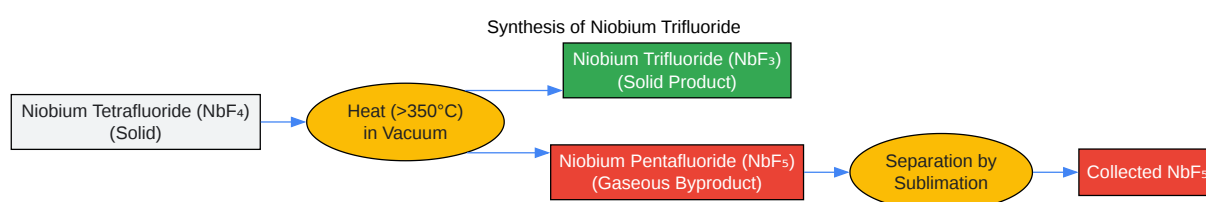


Methodology:

- Niobium tetrafluoride (NbF<sub>4</sub>) is placed in a suitable reaction vessel, typically a sealed and evacuated tube.
- The vessel is heated to a temperature exceeding 350°C (623 K).

- At this temperature,  $\text{NbF}_4$  undergoes disproportionation, yielding solid **niobium trifluoride** ( $\text{NbF}_3$ ) and gaseous niobium pentafluoride ( $\text{NbF}_5$ ).
- Due to the volatility of  $\text{NbF}_5$  at the reaction temperature, it can be separated from the solid  $\text{NbF}_3$  product by sublimation. The  $\text{NbF}_5$  can be collected in a cooler part of the reaction apparatus.

It is important to note that specific parameters such as the rate of heating, duration of the reaction, and the efficiency of the separation process are not well-documented and would require optimization for a given experimental setup.



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*Synthesis of  $\text{NbF}_3$  via disproportionation of  $\text{NbF}_4$ .*

## Crystal Structure

**Niobium trifluoride** crystallizes in a cubic system with the space group  $\text{Pm-3m}$ .<sup>[1]</sup> This structure is analogous to that of alpha-rhenium trioxide ( $\alpha\text{-ReO}_3$ ).

The crystal lattice is characterized by a three-dimensional network of corner-sharing  $\text{NbF}_6$  octahedra. In this arrangement, the niobium atom is coordinated to six fluorine atoms, and each fluorine atom is linearly bonded to two niobium atoms.<sup>[1]</sup> The corner-sharing octahedral tilt angles are  $0^\circ$ .<sup>[1]</sup> The reported bond length for the Nb-F interaction is  $2.10 \text{ \AA}$ .<sup>[1]</sup>

*Schematic of the  $\text{NbF}_6$  octahedron in the  $\text{NbF}_3$  crystal structure.*

## Reactivity and Applications

Detailed studies on the reactivity of **niobium trifluoride** are scarce in the published literature. Its insolubility in water suggests a degree of stability under aqueous conditions. However, comprehensive data on its reactions with other chemical agents are not readily available.

Similarly, specific applications for **niobium trifluoride** have not been widely reported. Given the known applications of other fluoride compounds in areas such as catalysis, materials science, and as precursors for other chemical syntheses, it is plausible that  $\text{NbF}_3$  could find utility in these or related fields. Further research is needed to explore the potential applications of this compound.

## Conclusion

**Niobium trifluoride** remains a relatively unexplored inorganic compound. While its basic properties and a method for its synthesis have been identified, there is a significant lack of detailed experimental protocols, quantitative data, and information on its reactivity and potential applications. The information presented in this guide is based on the limited available literature and highlights the need for further research to fully characterize this intriguing material and unlock its potential for scientific and industrial applications.

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## References

- 1. Materials Data on  $\text{NbF}_3$  by Materials Project (Dataset) | OSTI.GOV [osti.gov]
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